

3-Amino-2-methylbenzonitrile: Solubility Profile & Technical Guide

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Compound of Interest

Compound Name: 3-Amino-2-methylbenzonitrile

CAS No.: 69022-35-1

Cat. No.: B1266821

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CAS Number: 69022-35-1 Molecular Formula: $C_8H_8N_2$ Molecular Weight: 132.16 g/mol IUPAC Name: **3-Amino-2-methylbenzonitrile**[\[1\]](#)

Executive Summary

3-Amino-2-methylbenzonitrile is a vicinal trisubstituted benzene derivative employed primarily as an intermediate in the synthesis of pharmaceuticals and agrochemicals. Its structure features a nitrile group (position 1), a methyl group (position 2), and an amino group (position 3). This 1,2,3-substitution pattern introduces steric crowding that distinctively influences its solubility and crystalline packing compared to its meta- or para- isomers.

While specific quantitative solubility data (mg/mL) for this isomer is sparse in public literature, its behavior can be accurately modeled based on structural analogs and functional group interactions. This guide outlines the predicted solubility landscape, provides a self-validating protocol for experimental determination, and details application-specific solvent selection.

Physicochemical Profile & Solubility Landscape

Structural Analysis

The molecule contains three distinct functional domains that dictate its solvent interaction:

- Nitrile Group (-CN): A strong dipole that accepts hydrogen bonds; promotes solubility in polar aprotic solvents.
- Amino Group (-NH₂): A hydrogen bond donor/acceptor; enhances solubility in polar protic solvents (alcohols) and allows for pH-dependent solubility manipulation.
- Methyl Group (-CH₃): A hydrophobic moiety that reduces water solubility and increases affinity for non-polar organic solvents.

Solubility Classification Table

Based on thermodynamic principles and analog data (e.g., 3-aminobenzonitrile).

Solvent Class	Representative Solvents	Predicted Solubility	Primary Interaction Mechanism	Application Context
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Dipole-dipole, H-bond acceptance	Reaction medium (e.g., S _N Ar, Couplings)
Polar Protic	Methanol, Ethanol, Isopropanol	Good (20–50 mg/mL)	Hydrogen bonding (Donor/Acceptor)	Hydrogenation, Recrystallization
Chlorinated	Dichloromethane (DCM), Chloroform	Good (>30 mg/mL)	Dispersion forces, weak dipoles	Extraction, Chromatography
Esters/Ethers	Ethyl Acetate, THF, MTBE	Moderate (10–30 mg/mL)	Dipole-dipole	Work-up, Crystallization co-solvent
Non-Polar	Toluene, Hexane, Heptane	Low (<5 mg/mL)	Dispersion forces (Van der Waals)	Anti-solvent for precipitation
Aqueous	Water (pH 7)	Poor (<1 mg/mL)	Hydrophobic effect dominates	Waste stream (unless acidified)

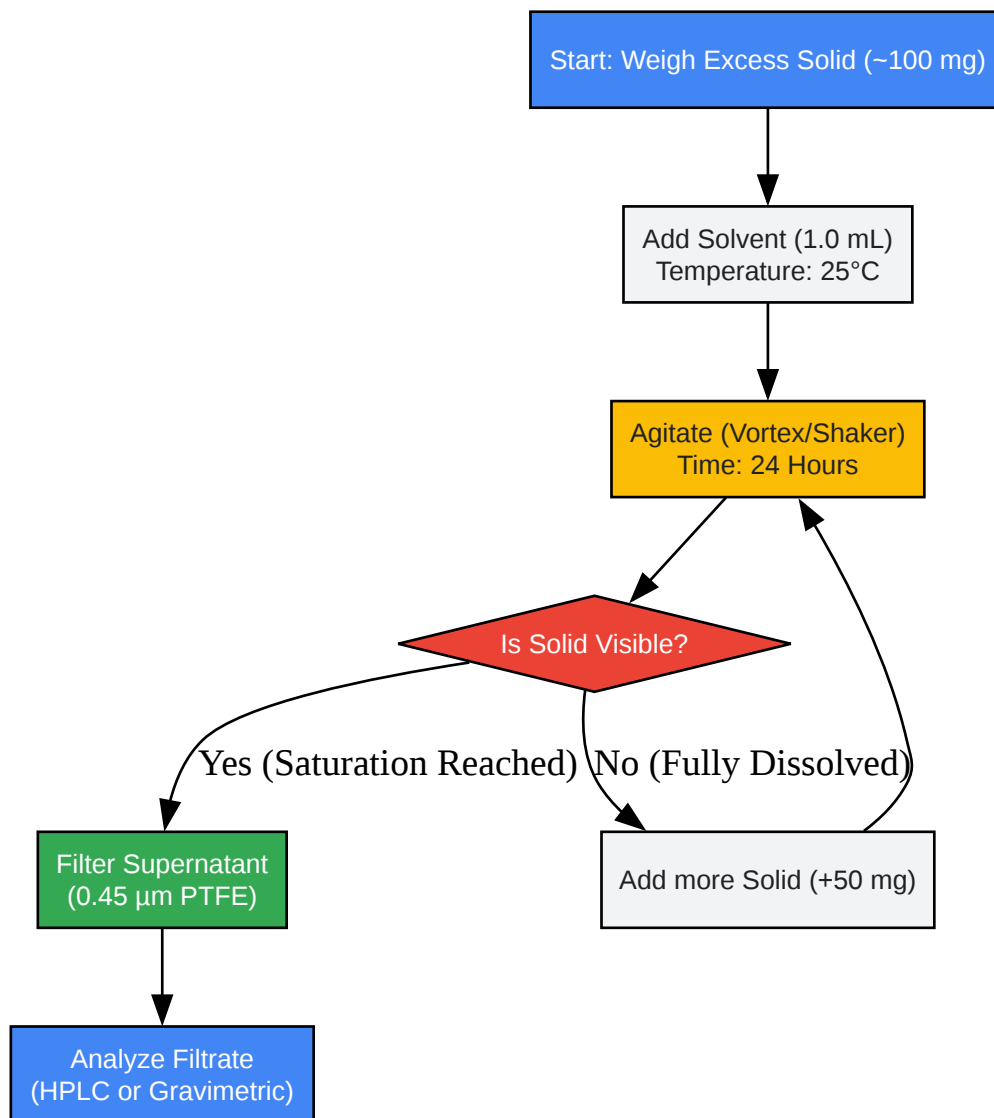
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Critical Note: The ortho-methyl group (position 2) creates steric hindrance that may slightly reduce solubility in bulky solvents compared to the unhindered 3-aminobenzonitrile isomer.

Experimental Protocol: Solubility Determination

Since exact literature values vary by batch purity and polymorph, the following self-validating protocol is recommended to determine the precise solubility limit for your specific lot.

Method: Saturation Shake-Flask (Gravimetric/HPLC)



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Figure 1: Workflow for determining thermodynamic solubility limits.

Step-by-Step Procedure:

- Preparation: Place approximately 50 mg of **3-Amino-2-methylbenzonitrile** into a clear glass vial (HPLC vial or 4 mL dram).
- Solvent Addition: Add exactly 0.5 mL of the target solvent.

- Equilibration: Cap tightly and vortex for 1 minute. Place on an orbital shaker at 25°C for 24 hours.
- Observation:
 - If the solution is clear, add more solid (25 mg increments) until a persistent precipitate remains.
 - If solid remains, proceed to filtration.
- Sampling: Centrifuge or let settle. Filter the supernatant through a 0.45 µm PTFE syringe filter.
- Quantification:
 - Gravimetric: Evaporate a known volume of filtrate to dryness and weigh the residue.
 - HPLC: Dilute filtrate 100x in mobile phase and inject against a standard curve.

Application Context & Solvent Selection

Synthesis & Reaction Solvents

In synthetic workflows, particularly Buchwald-Hartwig aminations or nucleophilic substitutions, **3-Amino-2-methylbenzonitrile** is often dissolved in:

- 1,4-Dioxane: Preferred for palladium-catalyzed coupling reactions due to high boiling point and excellent solubilizing power.
- Toluene: Used in biphasic systems; however, solubility may be limited at room temperature, requiring heating to >80°C for effective dissolution.

Purification & Crystallization

To purify the compound from reaction mixtures:

- Solvent System: Ethyl Acetate / Hexane.

- Strategy: Dissolve the crude material in minimal hot Ethyl Acetate (where solubility is moderate-high), then slowly add Hexane (anti-solvent) to induce precipitation of the purified solid.

Safety & Handling (SDS Highlights)

Signal Word:DANGER

Hazard Class	H-Code	Description
Acute Toxicity (Oral)	H301	Toxic if swallowed.
Acute Toxicity (Dermal)	H311	Toxic in contact with skin.
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation.

Handling Precautions:

- Engineering Controls: Always handle inside a chemical fume hood. Avoid dust generation.
- PPE: Nitrile gloves (double-gloving recommended for DMSO solutions), safety goggles, and lab coat.
- Spill Cleanup: Do not dry sweep. Dampen with water or use a HEPA vacuum to avoid airborne dust.

References

- ChemicalBook. (2024). **3-Amino-2-methylbenzonitrile** (CAS 69022-35-1) Product Description.[1][Link](#)
- PubChem. (2024). Compound Summary: 3-Aminobenzonitrile (Isomer Analog Data). National Library of Medicine. [Link](#)
- Google Patents. (2021). WO2021259815A1 - Amidopyrimidone derivatives. (Cites use of CAS 69022-35-1 in synthesis). [Link](#)

- Fisher Scientific. (2023). Safety Data Sheet: Aminobenzonitriles.[Link](#)

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